

The Polypharmacology of GSK466317A: An In-depth Technical Guide

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Compound of Interest

Compound Name: GSK466317A

Cat. No.: B1672388

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Abstract

GSK466317A is a small molecule inhibitor demonstrating a distinct polypharmacological profile, primarily targeting Protein Kinase A (PKA) and members of the G protein-coupled receptor kinase (GRK) family. This technical guide provides a comprehensive overview of the known pharmacological data for **GSK466317A**, including its inhibitory activities and the experimental methodologies used for its characterization. The document is intended to serve as a resource for researchers investigating kinase signaling and those involved in the development of kinase inhibitors.

Introduction

The concept of polypharmacology, where a single drug molecule interacts with multiple targets, is a critical consideration in modern drug discovery and development. Understanding the full spectrum of a compound's biological activity is essential for elucidating its mechanism of action, predicting potential therapeutic applications, and identifying off-target effects.

GSK466317A has emerged as an interesting chemical probe due to its activity against kinases in the AGC protein kinase group, specifically PKA and select GRKs. This guide synthesizes the available quantitative data and experimental context for **GSK466317A**.

In Vitro Inhibitory Profile of GSK466317A

GSK466317A has been characterized as an inhibitor of Protein Kinase A (PKA) and G protein-coupled receptor kinases (GRKs). The primary quantitative data available for its inhibitory activity is summarized in the table below. All cited data originates from the seminal study by Homan et al. (2015) published in ACS Chemical Biology.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Target Kinase	IC50 (μM)
Protein Kinase A (PKA)	12.59
G protein-coupled receptor kinase 1 (GRK1)	1000
G protein-coupled receptor kinase 2 (GRK2)	31.62
G protein-coupled receptor kinase 5 (GRK5)	39.81

Table 1: Summary of IC50 values for **GSK466317A** against known target kinases.

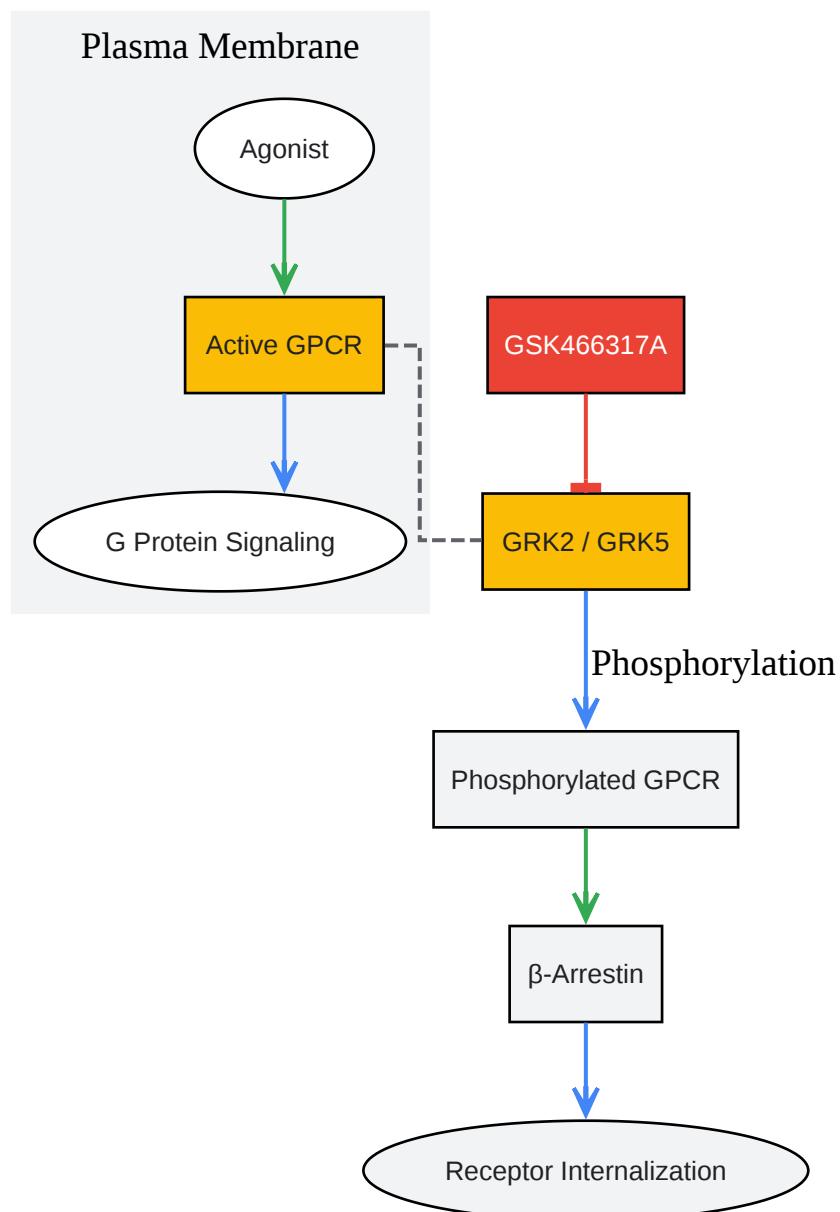
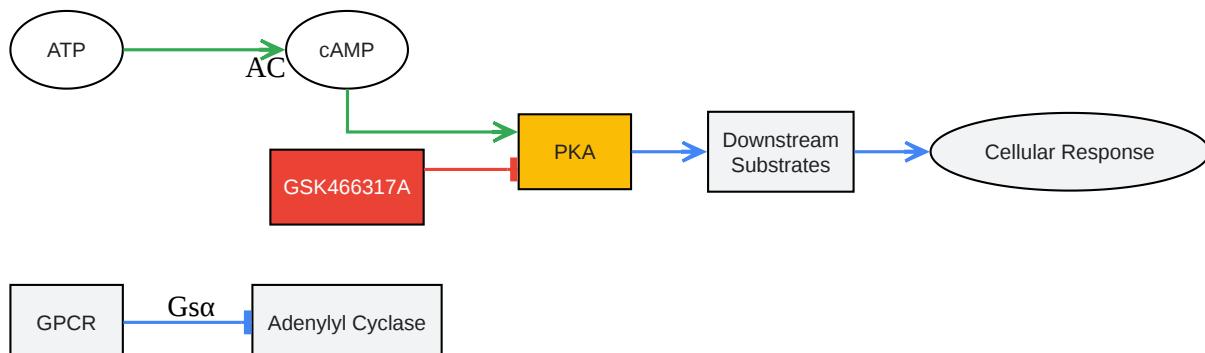
Note: A broad kinase selectivity profile for **GSK466317A** against a larger panel of kinases is not publicly available at the time of this writing. The known activity is limited to the kinases listed above.

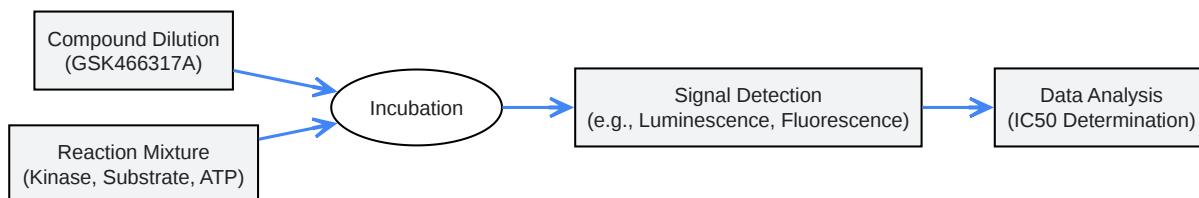
Potential Signaling Pathway Modulation

Based on its known targets, **GSK466317A** can be inferred to modulate signaling pathways regulated by PKA and GRKs.

PKA Signaling Pathway

PKA is a key effector of the second messenger cyclic AMP (cAMP). Inhibition of PKA by **GSK466317A** would be expected to antagonize cAMP-mediated signaling events.



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